

Application Notes and Protocols for Recombinant Human ELA-32 Expression and Purification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ELA-32(human)

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Introduction

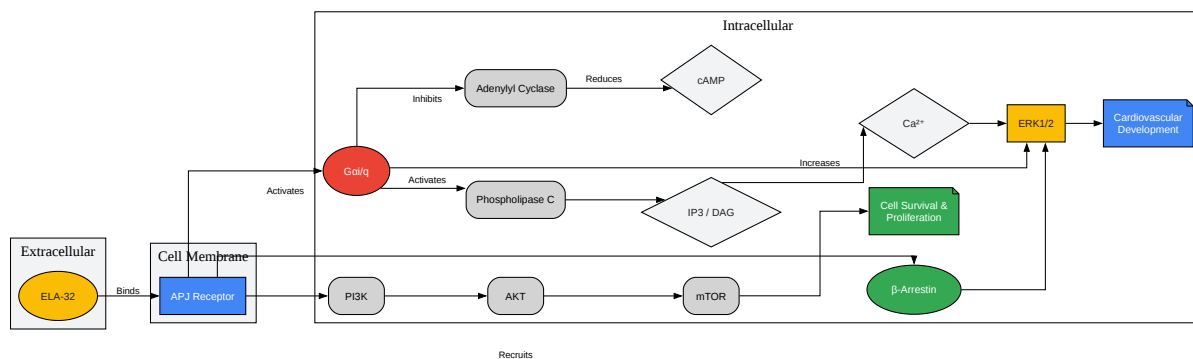
ELA-32, also known as Elabela or Toddler, is a recently identified endogenous peptide hormone that, along with apelin, serves as a ligand for the G-protein coupled receptor APJ. The ELA-32/APJ signaling axis plays a crucial role in various physiological processes, including cardiovascular development and function, fluid homeostasis, and energy metabolism. The production of high-purity, biologically active recombinant human ELA-32 is essential for further elucidating its physiological functions and for the development of novel therapeutic agents targeting the apelinergic system.

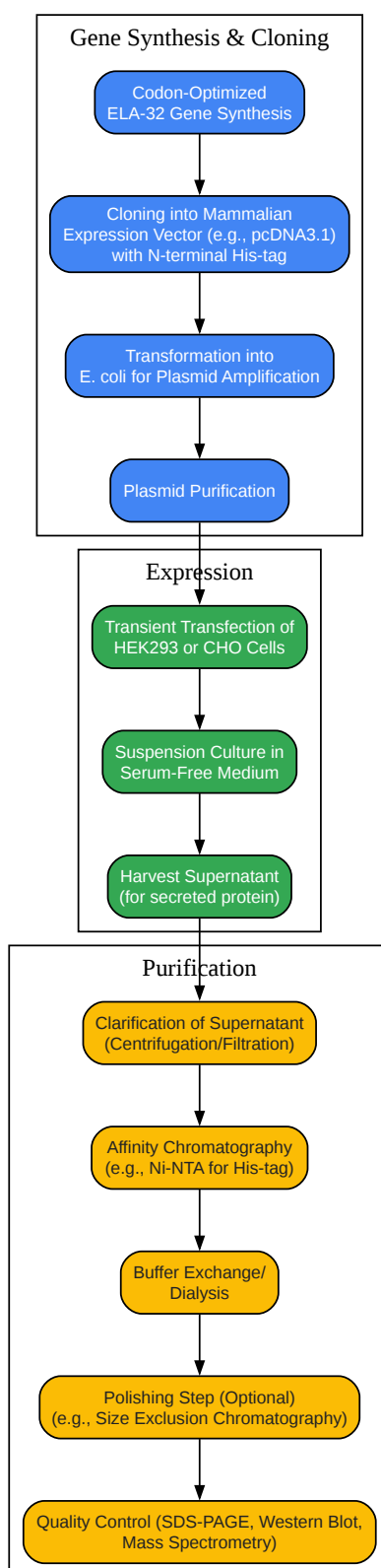
These application notes provide a comprehensive overview and detailed protocols for the expression and purification of recombinant human ELA-32. While a specific, publicly available, step-by-step protocol for untagged human ELA-32 is not readily found in the literature, this document synthesizes established methodologies for the production of similar recombinant peptides and fusion proteins in mammalian expression systems.

ELA-32 Signaling Pathway

ELA-32 binding to the APJ receptor initiates a cascade of intracellular signaling events through two primary pathways: the G-protein-dependent pathway and the β -arrestin-dependent

pathway. Activation of the G-protein pathway leads to the inhibition of adenylyl cyclase, resulting in decreased cyclic AMP (cAMP) levels, as well as the activation of phospholipase C, which triggers calcium mobilization and the activation of the ERK1/2 signaling cascade. The β -arrestin pathway is also engaged upon receptor activation. Furthermore, ELA-32 signaling has been shown to activate the PI3K/AKT/mTOR pathway, which is critical for cell survival and proliferation.





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com